

# An In-depth Technical Guide to the Chemical Properties of 4-Ethylbenzenesulfonic Acid

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## Compound of Interest

Compound Name: 4-Ethylbenzenesulfonic acid

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This technical guide provides a comprehensive overview of the core chemical properties of **4-ethylbenzenesulfonic acid**. The information is curated for professionals in research and development, with a focus on presenting clear, quantitative data and detailed experimental methodologies.

## Chemical and Physical Properties

**4-Ethylbenzenesulfonic acid** is an aromatic sulfonic acid that is a versatile intermediate in organic synthesis. It is typically a solid at room temperature and is corrosive.<sup>[1][2]</sup> Its properties make it useful as a catalyst, surfactant, and a doping agent for conductive polymers.<sup>[1][3]</sup>

## Identifiers

Identifier	Value
IUPAC Name	4-ethylbenzenesulfonic acid
CAS Number	98-69-1[4]
Molecular Formula	C <sub>8</sub> H <sub>10</sub> O <sub>3</sub> S[4]
Molecular Weight	186.23 g/mol [4]
InChI	InChI=1S/C8H10O3S/c1-2-7-3-5-8(6-4-7)12(9,10)11/h3-6H,2H2,1H3,(H,9,10,11)[3]
SMILES	CCC1=CC=C(C=C1)S(=O)(=O)O[3]

## Physical Properties

Property	Value
Physical State	Solid[2]
Density	1.229 g/mL at 25 °C[2]
Refractive Index (n <sub>20/D</sub> )	1.5331[2]
pKa	-0.45 ± 0.50 (Predicted)[2]
Flash Point	>230 °F (>110 °C)[2]
Solubility	Soluble in water and polar organic solvents.

## Experimental Protocols

### Synthesis of 4-Ethylbenzenesulfonic Acid via Sulfonation of Ethylbenzene

This protocol describes a general laboratory procedure for the synthesis of **4-ethylbenzenesulfonic acid**.

Materials:

- Ethylbenzene

- Concentrated sulfuric acid (98%)
- Ice
- Saturated sodium bicarbonate solution
- Round-bottom flask
- Magnetic stirrer
- Dropping funnel
- Thermometer
- Ice-water bath

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, dropping funnel, and thermometer, add a measured amount of ethylbenzene.
- Cool the flask in an ice-water bath.
- Slowly add a stoichiometric excess (e.g., 2 molar equivalents) of concentrated sulfuric acid to the stirred ethylbenzene via the dropping funnel. Maintain the reaction temperature below 20°C during the addition.<sup>[1]</sup>
- After the addition is complete, allow the mixture to warm to room temperature and then heat to a controlled temperature of 50-60°C for 1-2 hours with vigorous stirring.<sup>[1]</sup>
- Monitor the reaction progress by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Upon completion, cool the reaction mixture to room temperature and carefully pour it onto crushed ice with stirring.<sup>[1]</sup>
- Slowly neutralize the acidic solution with a saturated solution of sodium bicarbonate until the pH is neutral.<sup>[1]</sup>

- The sodium salt of **4-ethylbenzenesulfonic acid** will be in the aqueous layer. This can be used for further purification or the free acid can be regenerated by careful acidification followed by extraction.

## Purification by Recrystallization

A common method for the purification of sulfonic acids is recrystallization. The choice of solvent is critical and depends on the solubility of the sulfonic acid and its impurities.

General Procedure:

- Dissolve the crude **4-ethylbenzenesulfonic acid** in a minimum amount of a suitable hot solvent. For sulfonic acids, water or ethanol are often used.
- If insoluble impurities are present, perform a hot gravity filtration.
- Allow the solution to cool slowly to room temperature to induce crystallization. Further cooling in an ice bath can increase the yield.
- Collect the crystals by vacuum filtration.
- Wash the crystals with a small amount of the cold recrystallization solvent.
- Dry the crystals, for example, by azeotropic removal of water with toluene.

## Analysis by High-Performance Liquid Chromatography (HPLC)

This protocol provides a method for the analysis of **4-ethylbenzenesulfonic acid**.

Instrumentation and Conditions:

- Column: Newcrom R1 reverse-phase column or a similar C18 column.<sup>[2]</sup>
- Mobile Phase: A mixture of acetonitrile (MeCN) and water containing an acidic modifier. A typical mobile phase could be a gradient of acetonitrile and 0.1% phosphoric acid in water.<sup>[2]</sup> For Mass Spectrometry (MS) compatibility, formic acid should be used instead of phosphoric acid.<sup>[2]</sup>

- Flow Rate: 1.0 mL/min
- Detection: UV at 220 nm
- Injection Volume: 10  $\mu$ L

#### Procedure:

- Prepare a standard solution of **4-ethylbenzenesulfonic acid** of known concentration in the mobile phase.
- Prepare the sample solution by dissolving the test substance in the mobile phase.
- Inject the standard and sample solutions into the HPLC system.
- Identify the **4-ethylbenzenesulfonic acid** peak in the sample chromatogram by comparing the retention time with that of the standard.
- Quantify the amount of **4-ethylbenzenesulfonic acid** in the sample by comparing the peak area with the standard curve.

## Spectral Data

### Mass Spectrometry (GC-MS)

The NIST Mass Spectrometry Data Center reports a GC-MS spectrum for **4-ethylbenzenesulfonic acid** with major peaks at  $m/z$  105, 107, and 186.[5]

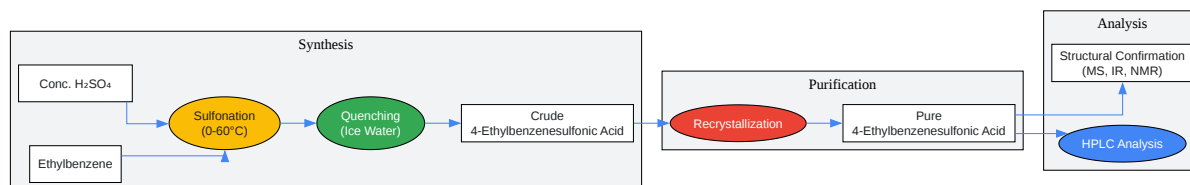
### Infrared Spectroscopy (IR)

FTIR spectra of **4-ethylbenzenesulfonic acid** have been recorded, typically as a film cast from chloroform.[5] Key expected absorptions would be characteristic of the sulfonic acid group (O-H and S=O stretching) and the substituted benzene ring.

## Safety and Hazards

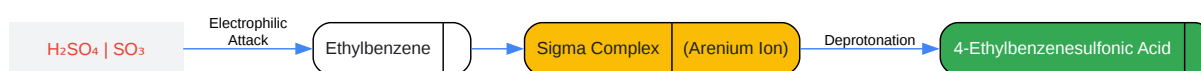
**4-Ethylbenzenesulfonic acid** is a corrosive substance.[2] It is essential to handle it with appropriate personal protective equipment, including gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated fume hood.

## Visualizations



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Caption: Workflow for the synthesis, purification, and analysis of **4-Ethylbenzenesulfonic acid**.



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Caption: Mechanism of electrophilic aromatic substitution for the sulfonation of ethylbenzene.

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## References

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